

Navigating the Scant Data Landscape of Lead Diundec-10-enoate: A Technical Overview

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Compound of Interest		
Compound Name:	Lead diundec-10-enoate	
Cat. No.:	B15177139	Get Quote

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Executive Summary

This technical guide addresses the available information for **Lead diundec-10-enoate**. A comprehensive search for a specific CAS number and detailed experimental data for this compound has revealed a significant information gap in publicly accessible scientific literature and chemical databases. Consequently, this document provides a detailed analysis of its constituent components—lead and undec-10-enoic acid—to offer a foundational understanding. This guide synthesizes the known properties of these precursors to infer potential characteristics and applications of **Lead diundec-10-enoate**, while clearly noting the absence of direct experimental validation.

Chemical Identification and Properties

A specific CAS (Chemical Abstracts Service) number for **Lead diundec-10-enoate** could not be located in the searched databases. However, the CAS number for the undec-10-enoate anion is 1328-71-8[1]. Undec-10-enoic acid, the precursor to the undec-10-enoate ligand, has the CAS number 112-38-9[2][3].

Properties of Undec-10-enoic Acid

Undec-10-enoic acid, also known as undecylenic acid, is a naturally occurring fatty acid. It is a key component in the synthesis of various chemicals. The following table summarizes its key



quantitative properties.

Property	Value	Source
Molecular Formula	C11H20O2	[1]
Molecular Weight	184.28 g/mol	[1]
CAS Number	112-38-9	[2][3]
Melting Point	24.5 °C	
Boiling Point	275 °C	_
Density	0.912 g/cm ³	[2]
Flash Point	149 °C (300 °F)	[2]

Properties of Related Esters

Methyl undec-10-enoate is an ester derivative of undec-10-enoic acid and serves as a useful proxy for understanding the chemical behavior of undec-10-enoate esters.

Property	Value	Source
Molecular Formula	C12H22O2	[4]
Molecular Weight	198.3 g/mol	[4]
CAS Number	111-81-9	[4][5]
Density	0.885 g/cm³ at 20°C	[4]
Boiling Range	253.5°C to 259.06°C at 1013 hPa	[4]
Water Solubility	4.5 mg/L at 20°C	

Potential Synthesis and Experimental Protocols

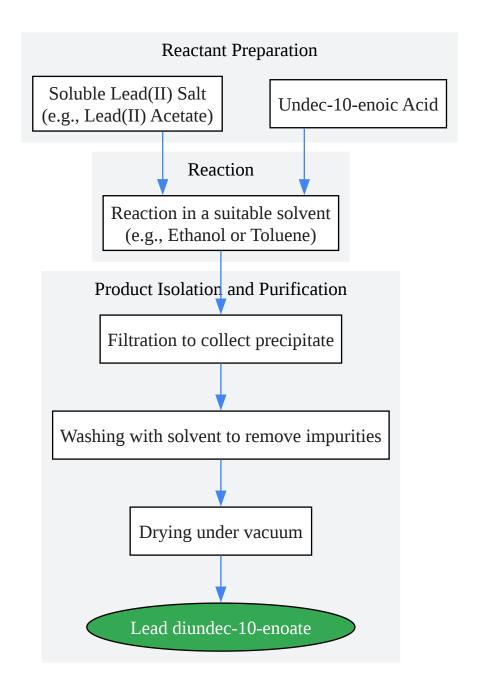
While no specific protocol for the synthesis of **Lead diundec-10-enoate** was found, a general approach for the synthesis of lead salts from carboxylic acids can be proposed. This would



likely involve the reaction of a soluble lead salt, such as lead(II) acetate or lead(II) nitrate, with undec-10-enoic acid or a soluble salt thereof.

Hypothetical Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of a lead carboxylate salt.



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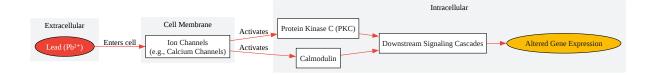
A generalized workflow for the synthesis of **Lead diundec-10-enoate**.

Potential Biological Interactions and Signaling Pathways

Direct evidence of the interaction of **Lead diundec-10-enoate** with biological systems is unavailable. However, the toxicity of lead is well-documented and is known to interfere with numerous signaling pathways. It is plausible that **Lead diundec-10-enoate**, upon dissociation, could release lead ions that would then interact with these pathways.

General Impact of Lead on Cellular Signaling

Lead is known to affect various signaling pathways, primarily by mimicking or displacing essential divalent cations like calcium (Ca²⁺) and zinc (Zn²⁺). The following diagram illustrates a simplified overview of potential cellular targets of lead.



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Simplified overview of potential lead interference with cellular signaling.

Applications and Future Research

Undecylenic acid and its derivatives are utilized in the cosmetic and personal care industries, and as intermediates in the synthesis of polymers and fragrances[2][4]. Due to the inherent toxicity of lead, the application of **Lead diundec-10-enoate** in drug development is highly unlikely. Research into its specific properties would be necessary to identify any potential, non-therapeutic applications, likely in materials science where the properties of both the fatty acid and the metal are desired.



Conclusion

The available data on **Lead diundec-10-enoate** is extremely limited. This guide has provided a theoretical framework based on the known properties of its constituent parts. Further empirical research is required to determine the actual chemical, physical, and biological properties of this compound. Researchers interested in this molecule will need to undertake foundational research, including synthesis, characterization, and toxicological evaluation.

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References

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